

Application Notes & Protocols: Extraction of α -Carboxyethyl Hydroxychroman (α -CEHC) from Biological Fluids

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Compound of Interest

Compound Name: *alpha*-CEHC

Cat. No.: B041150

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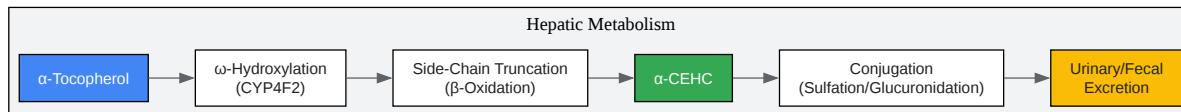
Audience: Researchers, scientists, and drug development professionals.

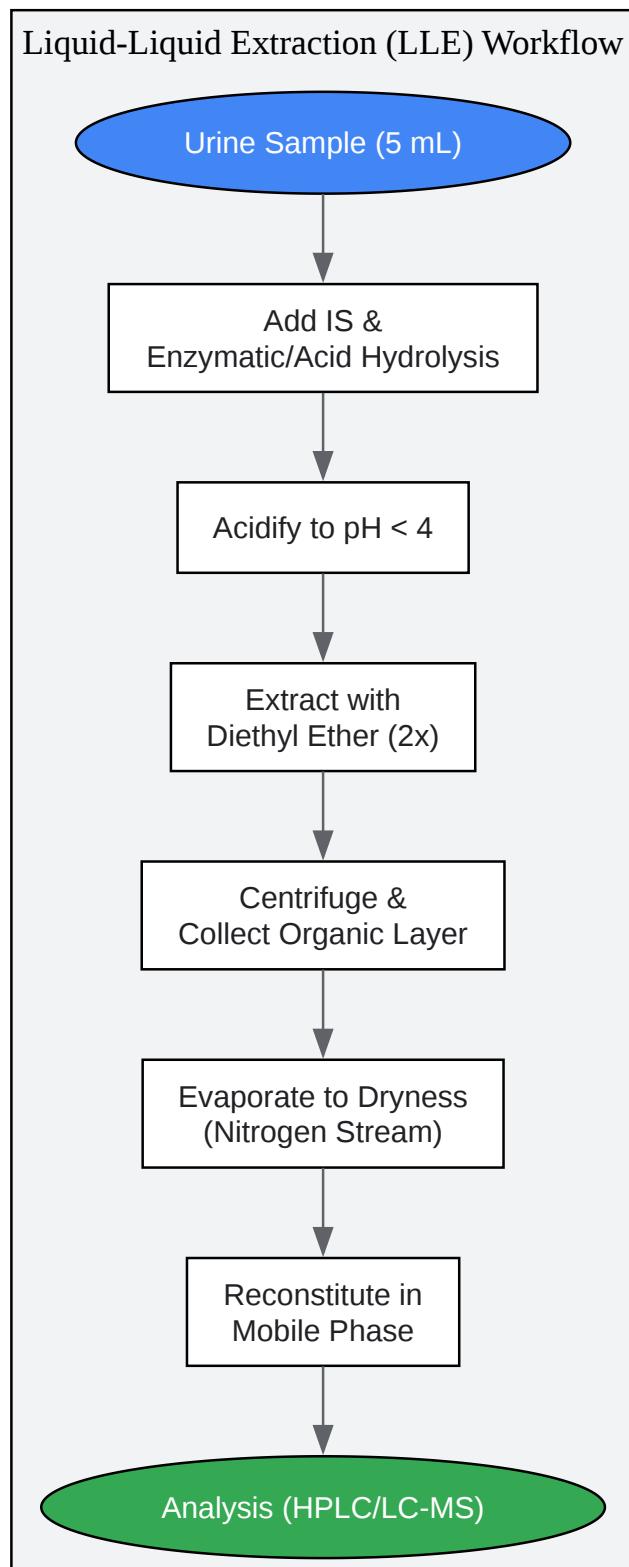
Introduction: Alpha-tocopherol (α -Toc), the primary form of Vitamin E, is metabolized in the liver into several water-soluble metabolites. The major urinary metabolite is 2,5,7,8-tetramethyl-2(2'-carboxyethyl)-6-hydroxychroman (α -CEHC)^[1]. The excretion of α -CEHC is a key indicator of α -tocopherol status and is considered a reliable biomarker for adequate Vitamin E supply^{[1][2]}. In biological fluids such as urine and plasma, α -CEHC and other vitamin E metabolites often exist as conjugated forms, primarily sulfates and glucuronides^{[3][4][5]}. Accurate quantification of total α -CEHC therefore necessitates a hydrolysis step to cleave these conjugates prior to extraction and analysis.

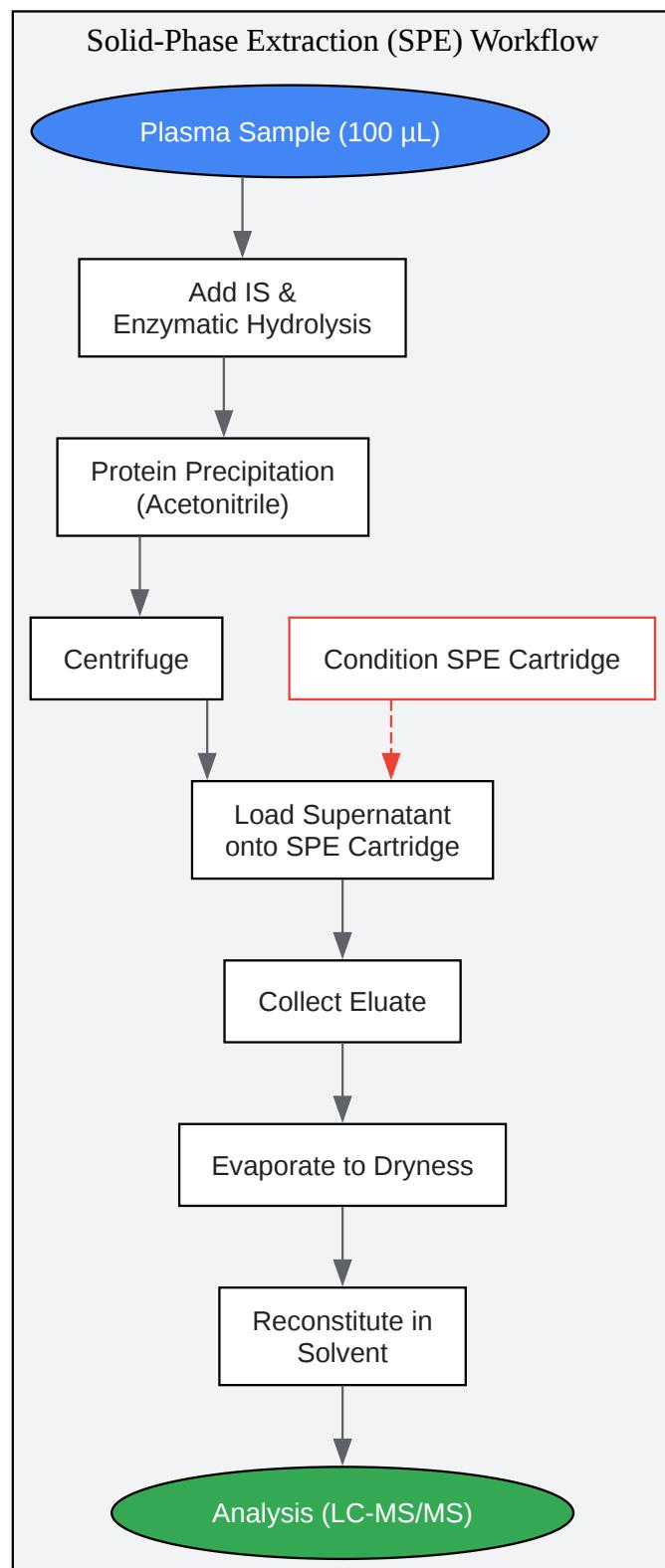
This document provides detailed protocols for the extraction of α -CEHC from biological fluids using two common methods: Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE).

Signaling Pathway: α -Tocopherol Metabolism

The metabolic conversion of α -tocopherol involves a series of enzymatic reactions primarily occurring in the liver. The long phytol tail of α -tocopherol is truncated through ω -hydroxylation and subsequent β -oxidation, leading to the formation of water-soluble metabolites like α -CEHC^[5].







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References

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